

An In-depth Technical Guide to Diphenylborinic Acid (CAS 2622-89-1)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Diphenylborinic acid*

CAS No.: 2622-89-1

Cat. No.: B1205314

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Diphenylborinic acid** (CAS No. 2622-89-1), also known as Hydroxydiphenylborane. It details the compound's chemical and physical properties, synthesis, applications in organic chemistry, potential biological significance, and safety protocols. The information is curated for professionals in research and development.

Chemical and Physical Properties

Diphenylborinic acid is an organoboron compound featuring two phenyl groups and a hydroxyl group attached to a central boron atom. It is typically a white, crystalline solid at room temperature.^{[1][2]} Its stability under normal conditions makes it a versatile reagent in various chemical transformations.^[1]

Table 1: Physical and Chemical Properties of **Diphenylborinic Acid**

Property	Value	Reference(s)
CAS Number	2622-89-1	[1][3][4]
Molecular Formula	C ₁₂ H ₁₁ BO	[1][3][5]
Molecular Weight	182.03 g/mol	[3][5][6]
Appearance	White powder / solid	[1][7]
Melting Point	57.5 °C	[1][3][4][5]
Boiling Point	312.6 °C at 760 mmHg	[1][3][4][5]
Density	1.06 - 1.074 g/cm ³	[3][4]
Flash Point	142.8 °C	[1][3][4]
Vapor Pressure	0.000224 mmHg at 25°C	[1][3]
Refractive Index	1.578	[1][3]
pKa (Predicted)	9.00 ± 0.53	[1][3][5]
InChI Key	VIGVRXYWWFPORY- UHFFFAOYSA-N	[3]
SMILES	OB(C1=CC=CC=C1)C2=CC=CC=C2	[8]

Synthesis and Handling

The synthesis of **Diphenylborinic acid** can be approached through various organometallic routes. A common and reliable method involves the preparation of a stable precursor, the ethanolamine ester of **diphenylborinic acid**, which can be easily hydrolyzed to yield the final product when needed.[9] This method is advantageous for storage, as the ester is more stable than the acid itself.[9]

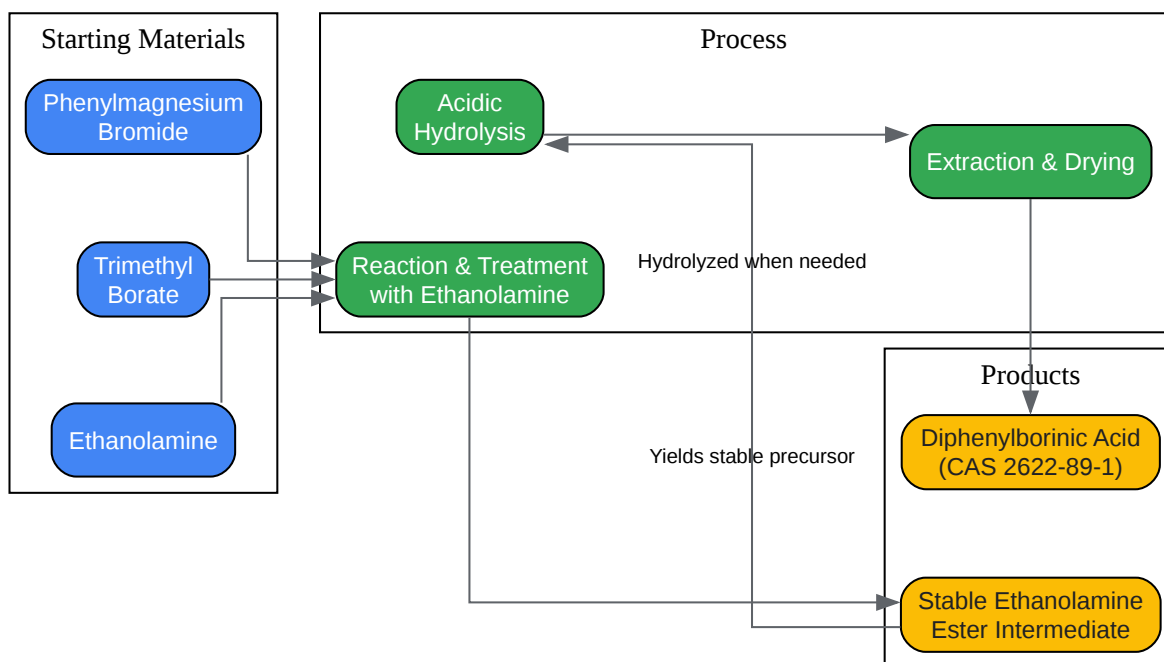
This protocol is based on the principle of forming a stable amino alcohol ester, which is then hydrolyzed.[9]

Materials:

- Phenylmagnesium bromide (Grignard reagent)
- Trimethyl borate
- Ethanolamine
- Methanol
- 1M Hydrochloric acid
- Diethyl ether
- Anhydrous Magnesium Sulfate (MgSO_4)
- Inert atmosphere setup (Nitrogen or Argon)

Procedure:

- Ester Formation: The ethanolamine ester of **diphenylborinic acid** is prepared according to the procedure described by Letsinger and Remes, which involves the reaction of a phenyl Grignard reagent with a borate ester followed by treatment with ethanolamine.[9]
- Hydrolysis: Dissolve the purified ethanolamine ester of **diphenylborinic acid** in a minimal amount of methanol.
- With agitation, add 1M hydrochloric acid to hydrolyze the ester.
- Extraction: Extract the resulting water-insoluble **Diphenylborinic acid** with diethyl ether.
- Drying and Isolation: Dry the ethereal solution over anhydrous magnesium sulfate, filter, and carefully remove the solvent under reduced pressure to yield **Diphenylborinic acid**. The product should be stored under vacuum.[9]



[Click to download full resolution via product page](#)

*Caption: Synthesis workflow for **Diphenylborinic Acid** via a stable ester.*

Applications in Organic Synthesis

Diphenylborinic acid and its derivatives are valuable reagents in organic synthesis, primarily for the formation of carbon-carbon and carbon-heteroatom bonds.

Boronic acids are cornerstone reagents in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, which form C-C bonds between aryl groups.^[1] While boronic acids are more common, borinic acids can also participate in these transformations. The reaction is fundamental in the synthesis of complex organic molecules, including pharmaceuticals and advanced materials.^[1]

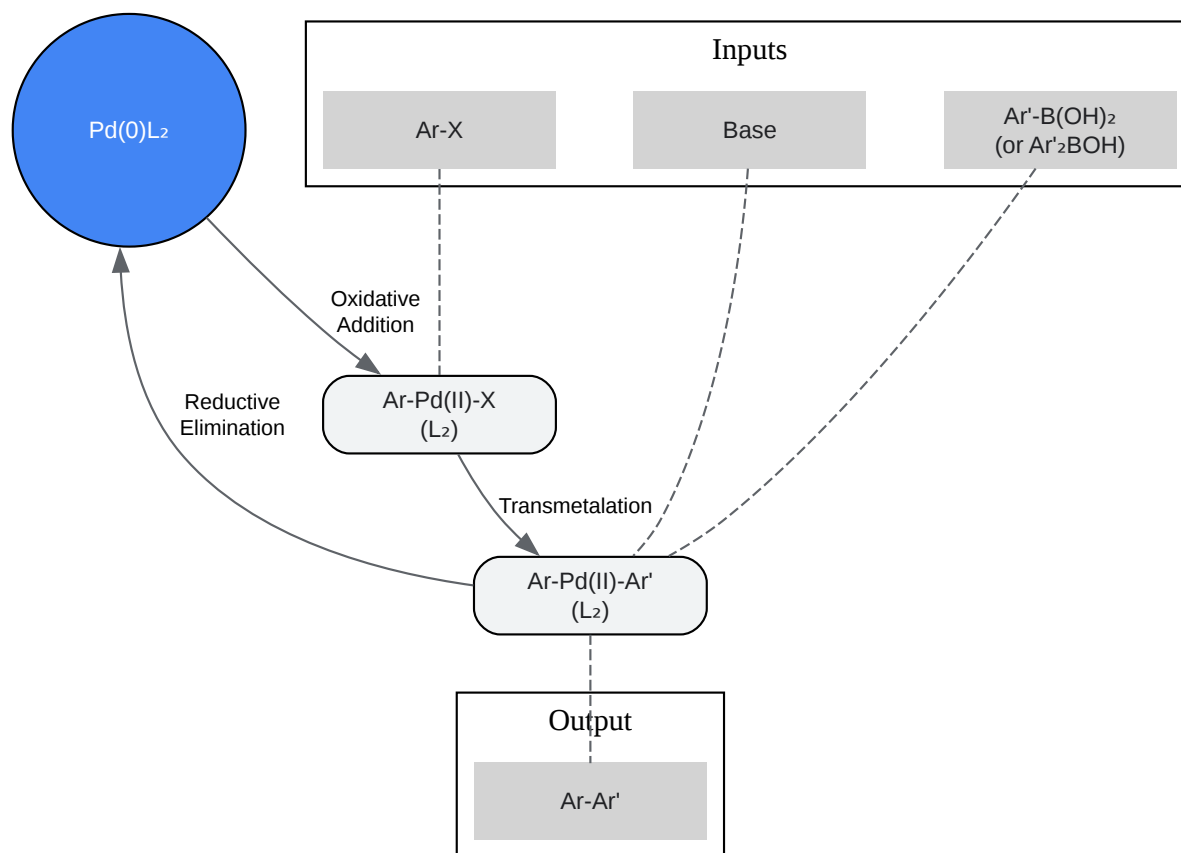
This is a generalized procedure for a palladium-catalyzed Suzuki coupling reaction.^{[7][10]}

Materials:

- Aryl Halide (e.g., 4-Bromoacetophenone)
- **Diphenylborinic Acid**
- Palladium(II) Acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Aqueous Sodium Carbonate (2M)
- n-Propanol
- Inert atmosphere setup (Nitrogen or Argon)

Procedure:

- In a three-necked flask equipped with a condenser and nitrogen inlet, combine the aryl halide (1.0 eq), **Diphenylborinic acid** (or its corresponding boronic acid, ~1.1 eq), and n-propanol.
- Stir the mixture for 15 minutes to dissolve the solids.
- Add the palladium acetate catalyst (~0.003 eq), triphenylphosphine (~0.01 eq), and 2M aqueous sodium carbonate (~1.3 eq).[\[7\]](#)
- Heat the mixture to reflux under a nitrogen atmosphere for approximately 1-2 hours, monitoring the reaction by TLC.[\[7\]](#)
- Upon completion, cool the reaction mixture and perform an appropriate workup, typically involving extraction with an organic solvent (e.g., ethyl acetate), washing with brine, drying, and purification by column chromatography or recrystallization.[\[10\]](#)



[Click to download full resolution via product page](#)

Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Diphenylborinic acid can also serve as a catalyst in the hydroboration of alkenes, a reaction that adds a hydroboron group across a double bond.^[1] Subsequent oxidation yields an alcohol, typically with anti-Markovnikov regioselectivity, where the hydroxyl group adds to the less substituted carbon.^{[11][12][13][14]}

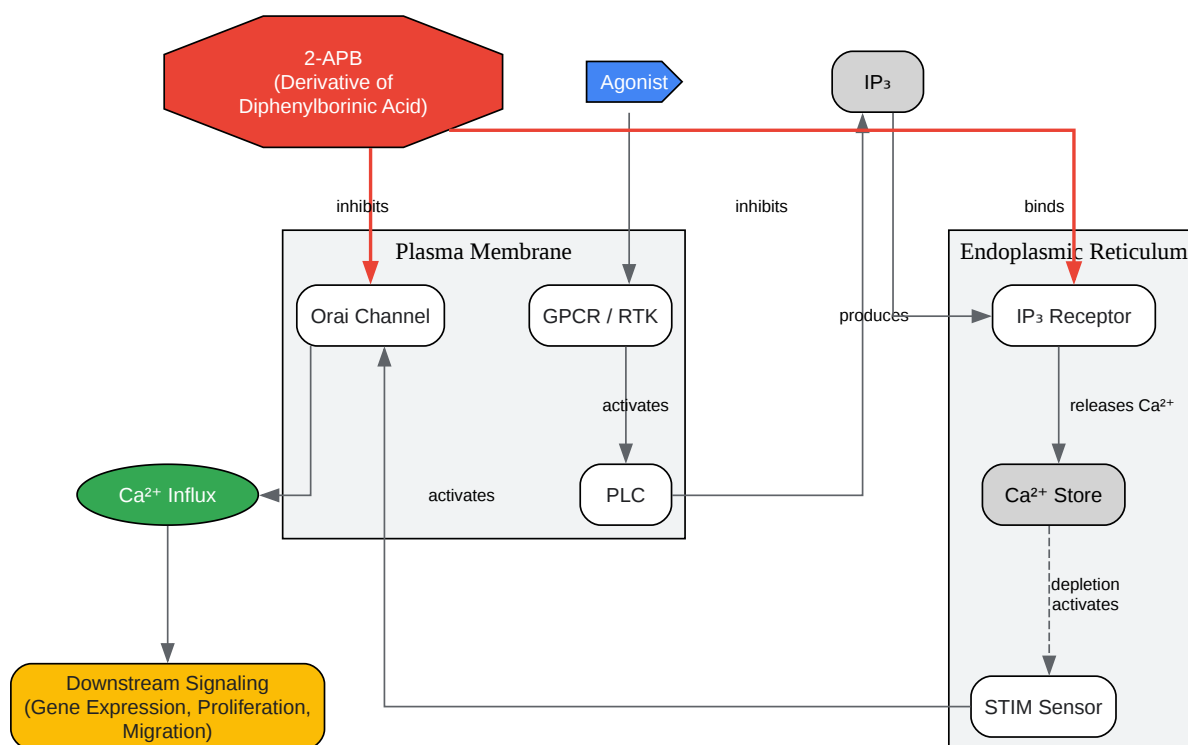
Biological Activity and Signaling Pathways

While direct studies on the signaling pathways affected by **Diphenylborinic acid** are limited, extensive research on its close derivatives provides significant insight into its potential biological roles, particularly in modulating intracellular calcium signaling.

The ethanolamine ester of **Diphenylborinic acid**, 2-Aminoethoxydiphenyl borate (2-APB), is a widely studied pharmacological agent.[15] 2-APB is known as a membrane-permeable modulator of Store-Operated Calcium Entry (SOCE), a critical process for refilling intracellular calcium stores and sustaining calcium signaling.[16][17]

The SOCE pathway is initiated by the depletion of calcium from the endoplasmic reticulum (ER). This depletion is sensed by STIM proteins in the ER membrane, which then translocate and activate Orai channels in the plasma membrane, leading to an influx of extracellular Ca^{2+} . [17] 2-APB is known to inhibit IP_3 receptors and Orai channels, thereby blocking this influx and modulating a vast array of downstream cellular processes, including gene expression, proliferation, and migration.[15][16] Given that 2-APB is a direct derivative, it is plausible that **Diphenylborinic acid** could serve as a scaffold for developing more potent and selective modulators of this pathway.

Furthermore, a related but simpler compound, phenylboronic acid, has been shown to inhibit cancer cell migration by decreasing the activity of Rho family GTP-binding proteins (RhoA, Rac1, and Cdc42).[8]



[Click to download full resolution via product page](#)

Caption: Inhibition of the Store-Operated Calcium Entry (SOCE) pathway by 2-APB.

Safety and Handling

Diphenylborinic acid is considered a hazardous chemical and should be handled with appropriate safety precautions in a laboratory setting.[3][4]

Table 2: GHS Hazard Information

Hazard Class	Category	Statement	Reference(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[3] [6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[3] [4] [6]
Serious Eye Damage/Irritation	1-2A	H318/H319: Causes serious eye damage/irritation	[3] [4] [6]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[3] [4] [6]

Handling and Storage:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.[\[4\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[\[4\]](#)
- Handling: Avoid breathing dust. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[\[4\]](#)[\[18\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from strong oxidizing agents, acids, and bases.[\[5\]](#)[\[7\]](#)

Suppliers

Diphenylborinic acid (CAS 2622-89-1) is available from various chemical suppliers. Purity levels are typically around 98%. When sourcing, it is recommended to request a certificate of analysis to confirm identity and purity.

Potential Suppliers:

- Sigma-Aldrich[\[18\]](#)

- Thermo Fisher Scientific (Acros Organics)[[19](#)][[20](#)]
- LookChem[[1](#)][[3](#)]
- Chemsrvc[[4](#)]
- ChemicalBook[[5](#)]
- Ambeed[[21](#)]
- Hebei Sankai Chemical Technology Co., Ltd[[7](#)]
- JHECHEM CO LTD[[16](#)]
- Shanghai Nianxing Industrial Co., Ltd[[4](#)]
- Dayang Chem (Hangzhou) Co., Ltd.[[4](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. chembk.com \[chembk.com\]](#)
- [3. Diphenylborinic acid | C12H11BO | CID 17498 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
- [5. carlroth.com:443 \[carlroth.com:443\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. www1.udel.edu \[www1.udel.edu\]](#)
- [8. Phenylboronic acid is a more potent inhibitor than boric acid of key signaling networks involved in cancer cell migration - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. pubs.acs.org \[pubs.acs.org\]](#)

- [10. rose-hulman.edu](https://rose-hulman.edu) [rose-hulman.edu]
- [11. masterorganicchemistry.com](https://masterorganicchemistry.com) [masterorganicchemistry.com]
- [12. masterorganicchemistry.com](https://masterorganicchemistry.com) [masterorganicchemistry.com]
- [13. Hydroboration Oxidation of Alkenes - Chemistry Steps](https://chemistrysteps.com) [chemistrysteps.com]
- [14. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [15. 2-Aminoethoxydiphenyl borate - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [16. Synthesis and Pharmacological Characterization of 2-Aminoethyl Diphenylborinate \(2-APB\) Derivatives for Inhibition of Store-Operated Calcium Entry \(SOCE\) in MDA-MB-231 Breast Cancer Cells - PMC](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [17. researchgate.net](https://researchgate.net) [researchgate.net]
- [18. chemicalbook.com](https://chemicalbook.com) [chemicalbook.com]
- [19. 155420100](https://thermofisher.com) [thermofisher.com]
- [20. Diphenylborinic acid 2-aminoethyl ester, 98% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific](https://fishersci.com) [fishersci.com]
- [21. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Diphenylborinic Acid (CAS 2622-89-1)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1205314/docs#an-in-depth-technical-guide-to-diphenylborinic-acid-cas-2622-89-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)